

An In-depth Technical Guide to Isodurene-d14: Chemical Structure, Synthesis, and Properties

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Compound of Interest

Compound Name: 1,2,3,5-Tetramethylbenzene-d14

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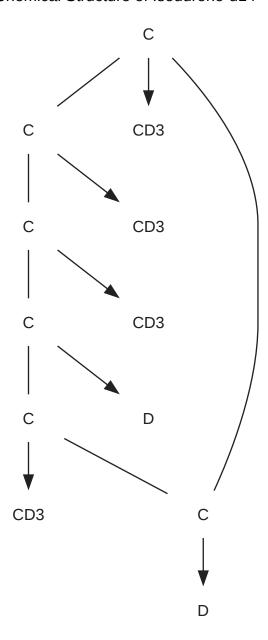
This technical guide provides a comprehensive overview of Isodurene-d14, a deuterated analog of Isodurene (1,2,3,5-tetramethylbenzene). This document details its chemical structure, a proposed synthesis methodology, and its known physicochemical properties, presented in a format tailored for researchers, scientists, and professionals in drug development. Isodurene-d14 serves as a valuable internal standard in quantitative analyses using techniques such as NMR spectroscopy and mass spectrometry.[1]

Chemical Structure

Isodurene-d14 is a fully deuterated isotopologue of Isodurene, where all 14 hydrogen atoms have been replaced by deuterium atoms. Its systematic IUPAC name is 1,2,3,5-tetrakis(methyl-d3)benzene-d2. The fundamental structure consists of a benzene ring substituted with four methyl groups at positions 1, 2, 3, and 5.



Chemical Structure of Isodurene-d14



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Caption: Chemical structure of Isodurene-d14.

Physicochemical Properties

Quantitative data for Isodurene-d14 is not extensively available in the literature. The following tables summarize the known properties of Isodurene-d14 and its non-deuterated counterpart, Isodurene. Data for a related isomer, 1,2,4,5-Tetramethylbenzene-d14, is also provided for



comparison, as it can offer an approximation of the physical properties of deuterated tetramethylbenzenes.

Table 1: Properties of Isodurene-d14

Property	Value	Source
Chemical Formula	C10D14	[2]
Molecular Weight	148.31 g/mol	[3]
CAS Number	1219795-11-5	[2]
Synonyms	1,2,3,5-TetrakisINVALID- LINKbenzene; Benzene-1,3- d2, 2,4,5,6-tetra(methyl-d3)-	[2]

Table 2: Properties of Isodurene (Non-deuterated)

Property	Value	Source
Chemical Formula	C10H14	[4][5][6]
Molecular Weight	134.22 g/mol	[4][6]
CAS Number	527-53-7	[4][5][6]
Appearance	Pale yellow to white liquid	[4]
Odor	Camphor-like	[4]
Melting Point	-23.7 °C	[6]
Boiling Point	198 °C	[6]
Density	0.891 g/cm³ at 20 °C	[4]
Flash Point	63.3 °C	[6]

Table 3: Properties of 1,2,4,5-Tetramethylbenzene-d14 (Isomer for Comparison)



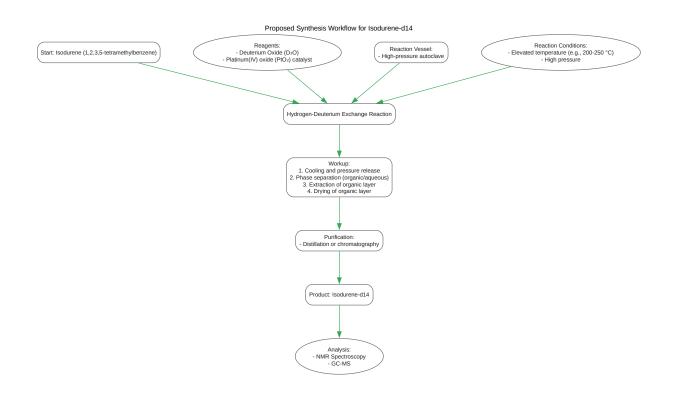
Property	Value	Source
Appearance	Solid	[7]
Melting Point	76-80 °C	[7]
Density	0.924 g/mL	[7]

Disclaimer: The data in Table 3 is for an isomer of Isodurene-d14 and is provided for estimation purposes only.

Synthesis of Isodurene-d14

A specific, detailed experimental protocol for the synthesis of Isodurene-d14 is not readily available in published literature. However, based on general methods for the deuteration of aromatic hydrocarbons, a plausible synthesis route involves a direct hydrogen-deuterium (H-D) exchange reaction. This method typically utilizes heavy water (D₂O) as the deuterium source and a platinum catalyst under elevated temperature and pressure.





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Caption: Proposed synthesis workflow for Isodurene-d14.



Experimental Protocol: Proposed Synthesis of Isodurene-d14

The following is a representative experimental protocol for the synthesis of Isodurene-d14 based on the general principles of platinum-catalyzed H-D exchange of aromatic compounds.

Materials:

- Isodurene (1,2,3,5-tetramethylbenzene)
- Deuterium oxide (D2O, 99.9 atom % D)
- Platinum(IV) oxide (PtO₂)
- High-pressure autoclave reactor equipped with a magnetic stirrer and temperature controller
- Organic solvent for extraction (e.g., diethyl ether or dichloromethane)
- Anhydrous magnesium sulfate or sodium sulfate for drying

Procedure:

- Reactor Setup: In a high-pressure autoclave, combine Isodurene, a molar excess of deuterium oxide, and a catalytic amount of platinum(IV) oxide (typically 1-5 mol% relative to the Isodurene).
- Reaction: Seal the autoclave and purge with an inert gas (e.g., argon or nitrogen). Heat the
 mixture to a temperature in the range of 200-250 °C with vigorous stirring. The reaction is
 maintained at this temperature for a period of 24 to 72 hours to ensure complete H-D
 exchange. The pressure inside the reactor will increase due to the vapor pressure of the
 reactants at the elevated temperature.
- Workup: After the reaction is complete, cool the autoclave to room temperature and carefully release the pressure.
- Extraction: Transfer the reaction mixture to a separatory funnel. Separate the organic layer from the aqueous (D₂O) layer. Extract the aqueous layer with an organic solvent (e.g., diethyl



ether) to recover any dissolved product.

- Drying: Combine the organic layers and dry over an anhydrous drying agent such as magnesium sulfate or sodium sulfate.
- Purification: Filter off the drying agent and remove the solvent under reduced pressure. The
 crude Isodurene-d14 can be purified by distillation or column chromatography to obtain the
 final product of high purity.
- Analysis: The isotopic purity and chemical identity of the synthesized Isodurene-d14 should be confirmed by NMR spectroscopy (¹H NMR to confirm the absence of protons and ²H NMR to confirm the presence of deuterium) and Gas Chromatography-Mass Spectrometry (GC-MS) to determine the molecular weight and fragmentation pattern.

Safety and Handling

Isodurene (Non-deuterated):

- Hazards: Isodurene is a flammable liquid and is irritating to the skin and eyes.[4]
- Precautions: Avoid contact with skin and eyes. Keep away from heat, sparks, and open flames. Use in a well-ventilated area.

Isodurene-d14 and Deuterated Compounds in General:

- General Precautions: While specific safety data for Isodurene-d14 is not available, it should be handled with the same precautions as its non-deuterated counterpart.
- Handling: Deuterated compounds are often hygroscopic and can exchange deuterium with atmospheric moisture. Therefore, it is recommended to handle Isodurene-d14 under a dry, inert atmosphere (e.g., in a glovebox or under a stream of argon or nitrogen).
- Storage: Store in a tightly sealed container in a cool, dry, and well-ventilated place, away
 from sources of ignition and moisture. For long-term storage, refrigeration may be necessary
 to minimize degradation.

This guide provides a foundational understanding of Isodurene-d14 for its application in research and development. The provided synthesis protocol is a general guideline and may



require optimization for specific laboratory conditions and desired purity levels. Always consult relevant safety data sheets and perform a thorough risk assessment before handling any chemicals.

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